

# comparative solubility analysis of different tartrate salts in water

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## *Compound of Interest*

Compound Name: *Sodium bitartrate*

Cat. No.: *B3427548*

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## A Comparative Analysis of Tartrate Salt Solubility in Water

For researchers, scientists, and professionals in drug development, understanding the solubility of different salt forms is a critical factor in formulation and delivery. This guide provides a comparative analysis of the aqueous solubility of several common tartrate salts. The data presented is compiled from publicly available chemical databases and literature.

## Quantitative Solubility Data

The following table summarizes the aqueous solubility of various tartrate salts. It is important to note that solubility is temperature-dependent.

Tartrate Salt	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/100 mL)
Sodium Tartrate (dihydrate)	Na <sub>2</sub> C <sub>4</sub> H <sub>4</sub> O <sub>6</sub> ·2H <sub>2</sub> O	230.08	20	29
Potassium Tartrate (hemihydrate)	K <sub>2</sub> C <sub>4</sub> H <sub>4</sub> O <sub>6</sub> ·0.5H <sub>2</sub> O	235.28	20	~58
Potassium Sodium Tartrate (tetrahydrate)	KNaC <sub>4</sub> H <sub>4</sub> O <sub>6</sub> ·4H <sub>2</sub> O	282.22	0	26
6	47.4			
26	66			
Calcium Tartrate (tetrahydrate)	CaC <sub>4</sub> H <sub>4</sub> O <sub>6</sub> ·4H <sub>2</sub> O	260.18	20	~0.01
80	0.130			
Magnesium Tartrate	MgC <sub>4</sub> H <sub>4</sub> O <sub>6</sub>	172.38	20	Data not readily available

Note on Magnesium Tartrate: While specific quantitative solubility data in g/100 mL for magnesium tartrate is not readily available in the searched literature, it is generally described as being soluble in water. The exact solubility is influenced by factors such as temperature and the crystalline form of the salt.

## Experimental Protocol for Determining Aqueous Solubility of Tartrate Salts

This protocol outlines a standard laboratory method for determining the solubility of a tartrate salt in water at a specific temperature.

### Materials:

- Tartrate salt of interest

- Distilled or deionized water
- Analytical balance ( $\pm 0.001$  g)
- Isothermal water bath or temperature-controlled shaker
- Calibrated thermometer or temperature probe
- 20 mL screw-cap glass vials or test tubes
- Magnetic stirrer and stir bars (optional)
- Syringe filters (0.45  $\mu\text{m}$  pore size)
- Drying oven
- Pre-weighed weighing dishes
- Spatula and weighing paper

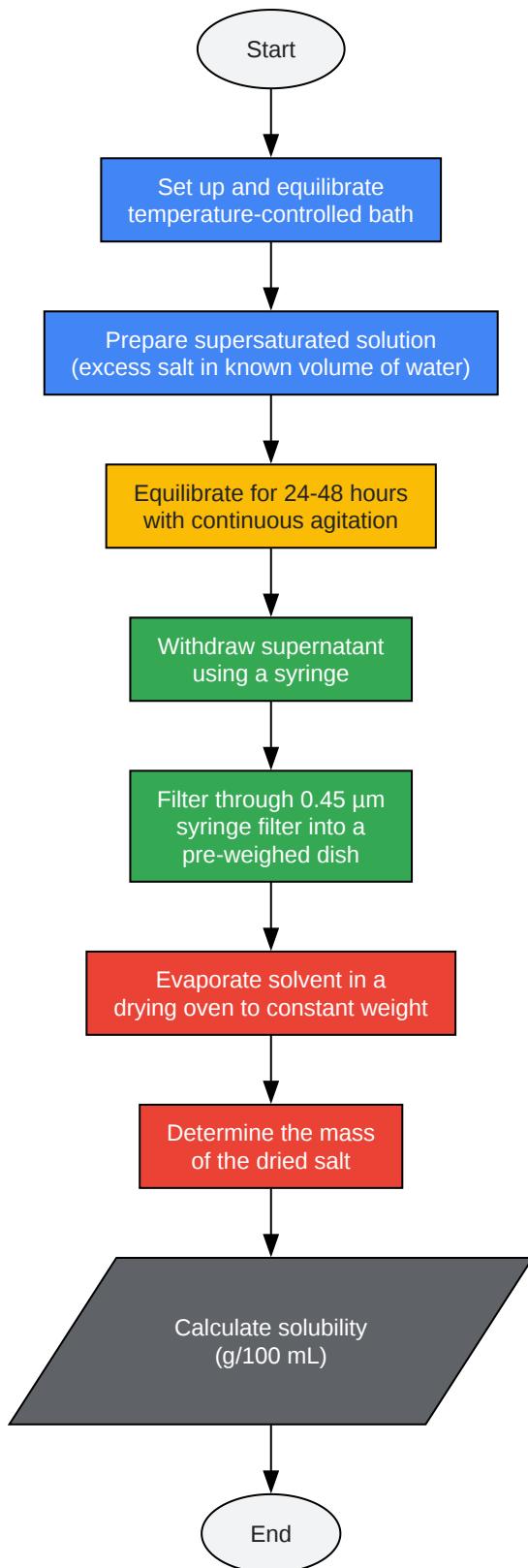
## Procedure:

- Temperature Control Setup:
  - Set the isothermal water bath or shaker to the desired temperature (e.g., 25 °C).
  - Allow the bath to equilibrate and ensure the temperature is stable.
- Sample Preparation:
  - Add an excess amount of the tartrate salt to a 20 mL glass vial. An excess is necessary to ensure that a saturated solution is formed.
  - Accurately pipette a specific volume of distilled water (e.g., 10.0 mL) into the vial.
- Equilibration:
  - Securely cap the vial and place it in the temperature-controlled bath.

- Stir the mixture vigorously using a magnetic stirrer or the shaker function of the bath.
- Allow the solution to equilibrate for a sufficient amount of time (typically 24-48 hours) to ensure that the maximum amount of salt has dissolved. Periodically check for the presence of undissolved solid to confirm saturation.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a syringe. It is crucial not to disturb the solid at the bottom.
  - Attach a 0.45 µm syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed, dry weighing dish. Record the exact volume of the filtrate.
- Solvent Evaporation and Mass Determination:
  - Place the weighing dish containing the filtrate into a drying oven set to a temperature that will evaporate the water without decomposing the tartrate salt (e.g., 105 °C).
  - Dry the sample to a constant weight. This is achieved when consecutive weighings (after cooling to room temperature in a desiccator) show a negligible change in mass.
  - Record the final mass of the dry tartrate salt.
- Calculation of Solubility:
  - Calculate the solubility using the following formula:
$$\text{Solubility ( g/100 mL) = (Mass of dry salt (g) / Volume of filtrate (mL))} \times 100$$
- Replicates:
  - Perform the experiment in triplicate to ensure the reliability and reproducibility of the results. Report the average solubility and the standard deviation.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of tartrate salt solubility.



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Caption: Workflow for determining the aqueous solubility of a tartrate salt.

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